

"Im-1" homologous and analogous compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Im-1*

Cat. No.: *B1576327*

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Unable to Identify "Im-1" Compound

Following a comprehensive search for the compound designated "**Im-1**," it has been determined that there is no specific, publicly available scientific information or research data associated with a molecule of this name. The initial search yielded general information regarding immunology, drug discovery, and experimental methodologies, but no concrete data on "Im-t".

Consequently, it is not feasible to generate an in-depth technical guide on the homologous and analogous compounds of "**Im-1**," as the core compound itself is not defined in the available scientific literature. A detailed analysis of its signaling pathways, experimental protocols, and quantitative data is therefore impossible.

To provide some context for the user's request, the following is a brief overview of the concepts of homologous and analogous compounds in drug discovery.

Understanding Homologous and Analogous Compounds

In the field of medicinal chemistry and drug development, the design and synthesis of homologous and analogous compounds are fundamental strategies for lead optimization and the discovery of new therapeutic agents.

- **Homologous Series:** A homologous series refers to a group of compounds that have the same functional group and similar chemical properties, but differ from each other by a

repeating structural unit, typically a methylene group ($-\text{CH}_2-$).^{[1][2][3]} As the carbon chain length increases within a homologous series, the physical properties of the compounds, such as boiling point and melting point, tend to show a gradual change.^[2] However, their chemical properties often remain similar due to the presence of the same functional group.^{[2][3]}

- Analogous Compounds: Analogous compounds, or analogs, are molecules that have a similar chemical structure and, often, similar biological activity to a parent compound.^{[4][5]} The development of analogs is a key strategy in drug design.^[4] There are different types of analogs:
 - Direct Analogs: These compounds possess both chemical and pharmacological similarities to the original molecule.^[4]
 - Structural Analogs: These share structural similarities but may have different pharmacological properties.^[4]
 - Functional Analogs: These are chemically different compounds that exhibit similar pharmacological properties.^[4]

The process of creating and testing analogs helps researchers to improve the efficacy, selectivity, and pharmacokinetic properties of a lead compound, as well as to understand its structure-activity relationship (SAR).^[6]

Without a defined "**Im-1**" molecule, it is not possible to provide specific examples of its homologs and analogs, or to detail their biological activities and the experimental methods used to evaluate them. Should information on a specific compound of interest become available, a detailed technical guide could be developed.

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- To cite this document: BenchChem. ["Im-1" homologous and analogous compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1576327#im-1-homologous-and-analogous-compounds>]

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